

2-Ethylmorpholine hydrochloride safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Ethylmorpholine hydrochloride**

Cat. No.: **B2457970**

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **2-Ethylmorpholine Hydrochloride**

Foreword

In the landscape of pharmaceutical research and fine chemical synthesis, the morpholine scaffold is a cornerstone, valued for its unique physicochemical properties and biological relevance. **2-Ethylmorpholine hydrochloride**, a derivative of this important heterocycle, presents itself as a key intermediate and building block. Its handling, however, necessitates a deep, nuanced understanding of its chemical nature and potential hazards. This guide is crafted for the discerning researcher, scientist, and drug development professional. It moves beyond mere procedural checklists to instill a culture of intrinsic safety, grounded in the principles of causality and scientific integrity. Herein, we dissect the essential protocols and rationale for the safe and effective management of **2-Ethylmorpholine hydrochloride** in a laboratory and development setting.

Compound Profile and Hazard Identification

2-Ethylmorpholine hydrochloride (CAS No: 13578-53-9) is the hydrochloride salt of 2-ethylmorpholine. While specific toxicological data is not extensively published, its classification under the Globally Harmonized System (GHS) provides a clear directive for cautious handling. The primary hazards are associated with its potential for severe skin and eye irritation.

GHS Hazard Classification:

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.

The causality behind these classifications lies in the compound's chemical reactivity. As a hydrochloride salt of an amine, it can react with moisture, including perspiration on the skin or the moisture in the respiratory tract and eyes, to release hydrochloric acid, which is corrosive and irritating to tissues. This understanding is paramount; it transforms the handling protocol from a list of rules into a responsive, intelligent safety practice.

Table 1: Physicochemical Properties of **2-Ethylmorpholine Hydrochloride**

Property	Value	Source
CAS Number	13578-53-9	
Molecular Formula	C ₆ H ₁₃ NO · HCl	
Molecular Weight	151.63 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	185-189 °C	

The Cornerstone of Safety: Engineering Controls and Personal Protective Equipment (PPE)

The primary directive in laboratory safety is to minimize exposure. This is achieved first through engineering controls, with Personal Protective Equipment (PPE) serving as the final, critical barrier.

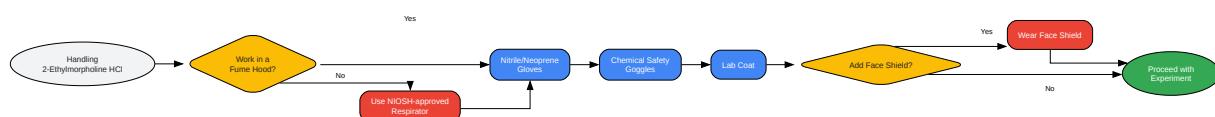
Engineering Controls: All manipulations of **2-Ethylmorpholine hydrochloride** powder should be conducted within a certified chemical fume hood. The fume hood's negative pressure

environment is the most effective measure to prevent the inhalation of airborne particles and to contain any potential releases.

Personal Protective Equipment (PPE) Protocol: The selection of PPE is not a matter of preference but a risk-assessed necessity.

- **Hand Protection:** Wear impervious, chemically resistant gloves such as nitrile or neoprene. It is crucial to inspect gloves for any signs of degradation or puncture before each use. The principle of "double gloving" can be employed during high-risk procedures, such as weighing large quantities, to provide an additional layer of protection.
- **Eye and Face Protection:** Chemical safety goggles that form a seal around the eyes are mandatory. In situations where there is a significant risk of splashing, such as when preparing solutions, a face shield should be worn in addition to goggles.
- **Skin and Body Protection:** A standard laboratory coat is required. For tasks with a higher risk of contamination, a chemically resistant apron or coveralls should be utilized. Ensure that all skin is covered.
- **Respiratory Protection:** If engineering controls (i.e., the fume hood) are not available or are insufficient to maintain exposure below permissible limits, a NIOSH-approved particulate respirator (such as an N95) is necessary when handling the solid form.

Diagram: PPE Selection Workflow



[Click to download full resolution via product page](#)

Caption: PPE selection logic for handling 2-Ethylmorpholine HCl.

Standard Operating Procedures: From Storage to Disposal

A self-validating safety system relies on robust and well-understood protocols for every stage of the compound's lifecycle in the laboratory.

Storage and Handling

Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area. It should be kept separate from strong oxidizing agents and incompatible materials. The rationale is to prevent degradation of the compound and to avoid hazardous reactions.

Handling Protocol:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly and the chemical fume hood is operational. Have spill cleanup materials readily available.
- **Weighing:** Conduct all weighing operations on a disposable weigh paper or in a tared container within the fume hood to contain any dust.
- **Solution Preparation:** When dissolving the solid, add the **2-Ethylmorpholine hydrochloride** slowly to the solvent to control any potential exothermic reactions. Never add solvent to the bulk solid.
- **Post-Handling:** After use, decontaminate the work surface and any equipment used. Wash hands thoroughly with soap and water, even after removing gloves.

Emergency Protocols: A Self-Validating Response

In the event of an exposure or spill, a pre-defined and practiced response is critical.

First-Aid Measures:

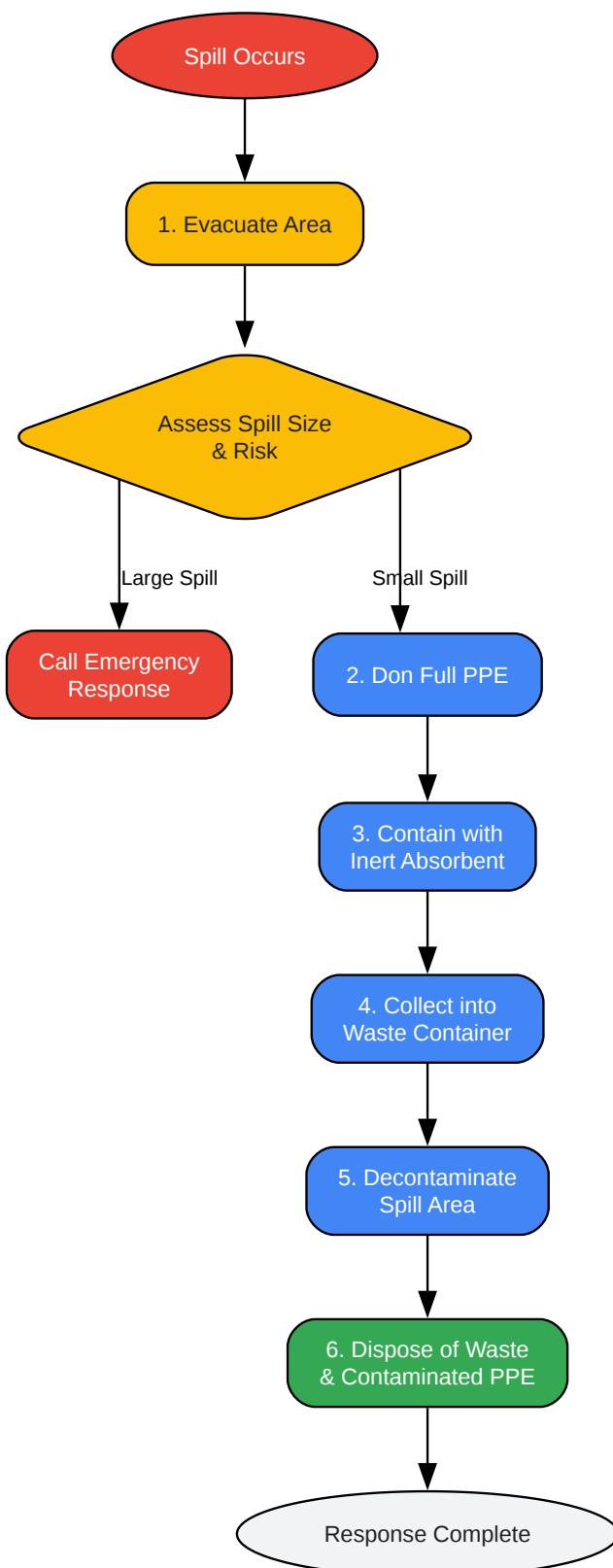
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. The speed and duration of flushing are critical to minimizing tissue damage.

- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and provide plenty of water to drink. Seek immediate medical attention.

Accidental Release Measures Protocol:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, but perform this action from a safe distance and only if it can be done without risk.
- Contain: Wearing appropriate PPE, cover the spill with a dry, inert absorbent material such as sand, vermiculite, or earth. Do not use combustible materials like sawdust.
- Collect: Carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable decontamination solution, followed by soap and water.
- Dispose: All contaminated materials, including PPE, must be disposed of as hazardous waste according to institutional and local regulations.

Diagram: Spill Response Workflow



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [2-Ethylmorpholine hydrochloride safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2457970#2-ethylmorpholine-hydrochloride-safety-and-handling\]](https://www.benchchem.com/product/b2457970#2-ethylmorpholine-hydrochloride-safety-and-handling)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com